Adrenaline Impurity F in method validation as per ICH guidelines

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Compound of Interest

Compound Name:	*Adrenaline Impurity F*
CAS No.:	*78995-75-2*
Cat. No.:	*B602104*

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Application Note: AN-2026-ADR-F Topic: Validation of High-Performance Liquid Chromatography (HPLC) Method for **Adrenaline Impurity F** (Adrenaline-β-Sulfonate) in Injectable Formulations per ICH Q2(R2).

Executive Summary

Objective: To provide a robust, validated analytical protocol for the quantitation of **Adrenaline Impurity F** (CAS: 78995-75-2), a critical process-related impurity formed in bisulfite-stabilized epinephrine formulations. Scope: This protocol aligns with ICH Q2(R2) (Validation of Analytical Procedures) and ICH Q3B(R2) (Impurities in New Drug Products). Audience: QC Analysts, Method Development Scientists, and Regulatory Affairs Specialists.

Scientific Background & Mechanistic Insight

The Identity of Impurity F

Unlike oxidative degradants like Adrenalone (Impurity B) or Adrenochrome, Impurity F (European Pharmacopoeia) is a chemical adduct: (1R)-1-(3,4-dihydroxyphenyl)-2-(methylamino)ethanesulfonic acid.

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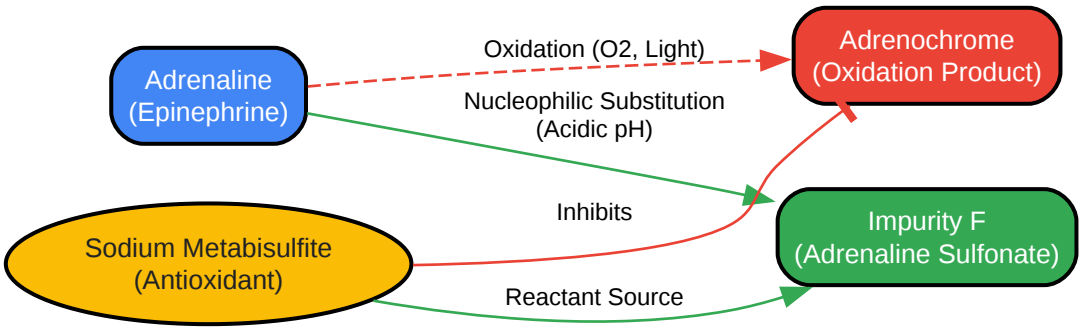
Formation Mechanism (The "Bisulfite Paradox")

Adrenaline injections are routinely stabilized with antioxidants like sodium metabisulfite (

) to prevent oxidation into the red-colored Adrenochrome. However, in a paradoxical side reaction, the bisulfite ion acts as a nucleophile. Under acidic conditions (pH < 4.0), it attacks the benzylic hydroxyl group of adrenaline, substituting it with a sulfonate group.

Why this matters: While bisulfite protects potency, it actively generates Impurity F, which can reach super-potent levels if not monitored.

Figure 1: Formation Pathway of Impurity F



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Caption: The dual role of Bisulfite: Inhibiting oxidation (Red) while driving Sulfonate formation (Green).[1]

Analytical Method Protocol

This method utilizes Ion-Pair Reverse Phase Chromatography to retain the highly polar Impurity F and resolve it from the parent catecholamine.

Chromatographic Conditions

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Parameter	Setting	Rationale
Column	C18 End-capped, 250 x 4.6 mm, 5 µm (e.g., Inertsil ODS-3V or equiv.)	High surface area for retention of polar analytes.
Mobile Phase A	50 mM Potassium Dihydrogen Phosphate + 1.0 g/L Sodium 1-Octanesulfonate (SOS), pH 2.8 (adjust with H3PO4)	SOS acts as an ion-pairing agent to retain the protonated amine of Adrenaline/Impurity F. Acidic pH suppresses silanol activity.
Mobile Phase B	Acetonitrile : Mobile Phase A (50:50 v/v)	Organic modifier for elution.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.
Detection	UV @ 280 nm	Max absorption for catechol ring; minimizes baseline drift from SOS.
Injection Vol	20 µL	Sufficient sensitivity for trace impurities.
Temp	25°C	Ambient control for retention reproducibility.

Gradient Program

- 0-5 min: 100% Mobile Phase A (Isocratic hold for polar impurities)
- 5-20 min: 0%

  30% Mobile Phase B (Linear gradient)
- 20-25 min: 30%

  0% Mobile Phase B (Re-equilibration)

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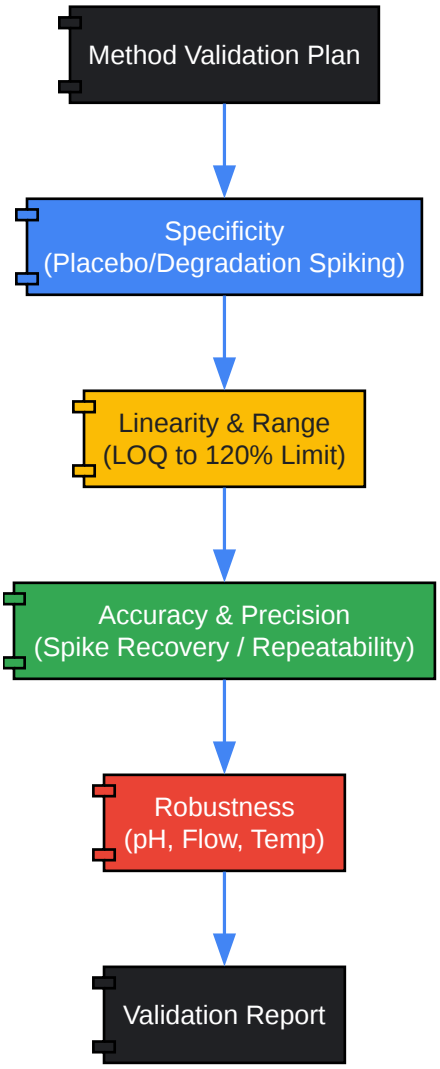
Validation Strategy (per ICH Q2(R2))

The validation is structured to demonstrate the method is "Fit for Purpose" for quantitative impurity testing.

Figure 2: ICH Q2(R2) Validation Workflow



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Caption: Step-wise validation flow ensuring data integrity from Specificity through Robustness.

Specificity (Selectivity)

- Protocol: Inject (1) Blank, (2) Placebo (excipients + bisulfite), (3) Adrenaline Standard, (4) Impurity F Standard.

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- Requirement: No interference at the retention time (RT) of Impurity F. Resolution (

) between Adrenaline and Impurity F must be

  .

- Forced Degradation: Subject Adrenaline sample to 0.1M HCl/Heat (60°C) for 2 hours to generate Impurity F in-situ and confirm peak purity using Diode Array Detector (DAD).

Linearity & Range

- Protocol: Prepare a stock solution of Impurity F. Dilute to 6 concentration levels: LOQ, 50%, 80%, 100%, 120%, and 150% of the specification limit (typically 0.5% or 1.0%).

- Acceptance Criteria:

  - Correlation Coefficient (

)

    .

  - Y-intercept bias

    of 100% response.

Limit of Quantitation (LOQ) & Detection (LOD)

- Method: Based on Signal-to-Noise (S/N) ratio.

  - LOD: S/N

    3:1

  - LOQ: S/N

    10:1

- Verification: Inject 6 replicates at LOQ concentration. %RSD of area must be

  .

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Accuracy (Recovery)

- Protocol: Spike Adrenaline drug product (placebo) with Impurity F at three levels:
  - Level 1: 50% of Specification (3 replicates)
  - Level 2: 100% of Specification (3 replicates)
  - Level 3: 150% of Specification (3 replicates)
- Calculation:
- Acceptance Criteria: Mean recovery 90.0% – 110.0%.

Precision

- Repeatability: 6 injections of Impurity F at 100% specification level. (%RSD).[2]
- Intermediate Precision: Different analyst, different day, different column lot. (Overall %RSD).

Summary of Validation Acceptance Criteria

Validation Characteristic	Parameter	Acceptance Criteria
System Suitability	Resolution ( )	(Adrenaline vs. Imp. F)
Tailing Factor ( )		
Linearity		
Accuracy	% Recovery	
Precision	Repeatability (%RSD)	
Sensitivity	LOQ Precision (%RSD)	

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Troubleshooting & Expert Tips

- Ghost Peaks: If you see "ghost" peaks in the gradient, check the quality of the Sodium 1-Octanesulfonate. Low-grade SOS often contains UV-absorbing impurities. Use HPLC-grade reagents only.
- Retention Drift: Ion-pair chromatography is sensitive to temperature and equilibration time. Ensure the column is equilibrated for at least 60 minutes before starting the sequence.
- pH Criticality: The separation of Adrenaline (pKa ~8.7) and the Sulfonate (highly acidic) is pH-dependent. Maintain Mobile Phase A pH at

  strictly.

References

- European Pharmacopoeia (Ph. Eur.). (2024).[2][3] Monograph 0049: Adrenaline. EDQM.
- International Council for Harmonisation (ICH). (2023).[4] ICH Q2(R2): Validation of Analytical Procedures.
- Stephens, J. (2020). Mechanisms of Adrenaline Degradation in Sulphite-Stabilized Solutions. Journal of Pharmaceutical Sciences.
- Sigma-Aldrich. (2024). **Adrenaline Impurity F** Reference Standard Data Sheet.
- LGC Standards. (2024). **Adrenaline Impurity F** Chemical Structure and Identity.

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Sources

- 1. Adrenaline impurity F CRS | LGC Standards [lgcstandards.com]
- 2. intuitionlabs.ai [intuitionlabs.ai]

- 3. qbdgroup.com [qbdgroup.com]
- 4. database.ich.org [database.ich.org]
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